

Assessing the environmental impact of tricresyl phosphate versus alternative plasticizers

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Compound of Interest

Compound Name: Tricresylphosphate

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An Objective Comparison of the Environmental Impacts of Tricresyl Phosphate and Alternative Plasticizers

Introduction

Tricresyl phosphate (TCP) is an organophosphate compound widely used as a plasticizer and flame retardant in various materials, including PVC, lacquers, and varnishes.^{[1][2]} Its primary function is to increase the flexibility and durability of polymers. However, growing environmental and health concerns, particularly regarding the neurotoxicity of specific isomers, have spurred research into alternative plasticizers.^{[1][3][4]} This guide provides a comparative environmental assessment of tricresyl phosphate against other commercially available plasticizers, including other phosphate esters, citrates, and cyclohexane dicarboxylates. The comparison focuses on key environmental indicators such as biodegradability, bioaccumulation potential, and aquatic toxicity, supported by data from standardized testing protocols. This information is intended for researchers and professionals in materials science and drug development to facilitate informed decisions on material selection.

Environmental Fate and Transport

The environmental fate of a plasticizer determines its distribution, persistence, and potential for exposure in various environmental compartments. Key parameters include its biodegradability, potential for bioaccumulation, and behavior in water and soil.

Biodegradability:

Tricresyl phosphate is considered readily biodegradable in aerobic environments.[5][6] Studies have shown rapid degradation in sewage sludge, with a half-life of just 7.5 hours and up to 99% degradation within 24 hours.[5][7] In river water, it is almost completely degraded within five days.[5] The biodegradability of alternative plasticizers varies. For instance, Tris(1,3-dichloro-2-propyl) phosphate (TDCP) is noted to be more persistent in the environment than TCP.[8] The development of biodegradable plasticizers is a key goal in reducing the environmental impact of this class of additives.[9]

Bioaccumulation Potential:

Bioaccumulation refers to the accumulation of a substance in an organism. It is often estimated using the octanol-water partition coefficient ($\text{Log } K_{ow}$) and confirmed with bioconcentration factor (BCF) studies. TCP has a high $\text{Log } K_{ow}$ of 5.11, indicating a high potential for bioaccumulation based on its physicochemical properties.[5] Laboratory studies have reported BCF values up to approximately 2700, although most are below 2000.[6] One study noted a BCF as high as 4042 L/kg in fish, which would classify it as an accumulative chemical.[10] However, some sources suggest that due to its ready biodegradability, significant bioaccumulation may not occur under environmentally realistic concentrations.[5] In contrast, an assessment by the Australian Industrial Chemicals Introduction Scheme concluded that TCP has a low potential for bioaccumulation.[11] Many alternative plasticizers, such as adipates, other phosphate esters, and terephthalates, also have $\text{Log } K_{ow}$ values that indicate potential bioaccumulation.[12][13]

Fate in Water and Soil:

When released into aquatic environments, TCP is readily adsorbed onto sediment particles, with very little remaining dissolved in the water column.[5][6] Its low water solubility (0.36 mg/L) contributes to this partitioning behavior.[5] The primary environmental releases are expected from leakage from industrial applications like hydraulic fluids and lubricants, as well as leaching from plastic articles.[11]

Comparative Ecotoxicity Data

Ecotoxicity data is crucial for assessing the potential harm of chemical substances to ecosystems. Standardized tests are used to determine the concentration at which a substance has an adverse effect on aquatic organisms.

Aquatic Toxicity:

Tricresyl phosphate is classified as toxic to very toxic to aquatic organisms.[6][11][14] The lowest reliable long-term study showed a No Observed Effect Concentration (NOEC) for fish at 0.0072 mg/L.[6] Acute toxicity values (LC50/EC50) from standard tests are as low as 0.26 mg/L for fish (*Oncorhynchus mykiss*) and 0.27 mg/L for invertebrates (*Daphnia magna*).[14]

Data on alternative plasticizers is often limited, leading to concerns about regrettable substitutions.[3][12] However, studies have indicated that several alternatives also pose risks. Acetyl tributyl citrate (ATBC) has shown endocrine-disrupting effects, while Diisononyl cyclohexane-1,2 dicarboxylate (DINCH) has demonstrated cytotoxicity and neurotoxicity.[3][12] Several phosphate esters, including triphenyl phosphate (TPP) and tris-2-ethylhexyl phosphate (TEHP), are also known to have toxic effects and potential for endocrine disruption.[3][12][13]

The following table summarizes key environmental impact data for TCP and selected alternatives.

Parameter	Tricresyl Phosphate (TCP)	Triphenyl Phosphate (TPP)	Acetyl Tributyl Citrate (ATBC)	Diisononyl cyclohexane-1,2-dicarboxylate (DINCH)
Chemical Class	Organophosphate Ester	Organophosphate Ester	Citrate Ester	Cyclohexane Dicarboxylate
Log K _{ow}	5.11[5]	4.59	4.5	~8.0
Biodegradability	Readily biodegradable[5][6]	Inherently biodegradable	Readily biodegradable	Not readily biodegradable
Bioaccumulation (BCF)	800 - 2700 L/kg[6][14] (Potentially high)	142-2900 L/kg	Low	High potential
Aquatic Toxicity				
Fish (96h LC50)	0.26 mg/L[14] (Very Toxic)	0.4 - 1.2 mg/L (Toxic)	38 - 60 mg/L (Harmful)	> 100 mg/L (Not classified)
Invertebrates (48h EC50)	0.27 mg/L[14] (Very Toxic)	1.0 mg/L (Toxic)	7.8 mg/L (Toxic)	> 100 mg/L (Not classified)
Algae (72/96h EC50)	0.29 mg/L[6] (Very Toxic)	0.28 - 0.72 mg/L (Very Toxic)	4.9 - 74.5 mg/L (Harmful)	> 100 mg/L (Not classified)
Known Hazards	Neurotoxicity (ortho-isomers), potential endocrine disruptor, DNA damage[1][3][15]	Reproductive toxicity, developmental toxicity, endocrine disruptor[3]	Ovarian toxicity, neurotoxicity, endocrine disruptor[3][12]	Cytotoxicity, DNA damage, neurotoxicity[3][12]

Note: Data for alternatives are compiled from various ecotoxicological databases and literature reviews. Ranges may vary based on test species and conditions.

Experimental Protocols

Standardized methodologies are essential for generating reliable and comparable data on the environmental impact of chemicals. The most widely accepted protocols are developed by the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Ready Biodegradability Testing (OECD 301)

The OECD 301 series of tests is used to screen chemicals for "ready biodegradability," indicating their potential for rapid and complete degradation in an aerobic aqueous environment.[\[16\]](#)[\[17\]](#)

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (e.g., from activated sludge) and incubated for 28 days under aerobic conditions in the dark.[\[17\]](#)[\[18\]](#)
- Methods: The series includes six methods that measure degradation through different parameters:
 - DOC Die-Away (OECD 301A, 301E): Measures the removal of Dissolved Organic Carbon (DOC).
 - CO₂ Evolution (OECD 301B, 301D): Measures the amount of CO₂ produced.
 - Respirometry (OECD 301F): Measures oxygen consumption.
 - Closed Bottle (OECD 301D): Measures oxygen depletion in a closed bottle.
 - MITI (I) (OECD 301C): A respirometric method developed in Japan.
- Pass Criteria: For a substance to be classified as readily biodegradable, it must reach a specific degradation threshold within a 10-day window during the 28-day test.[\[16\]](#)[\[18\]](#)
 - ≥ 70% removal of DOC for OECD 301A and 301E.
 - ≥ 60% of the theoretical CO₂ production (ThCO₂) or theoretical oxygen demand (ThOD) for respirometric methods.[\[16\]](#)[\[17\]](#)

- Controls: Blank controls (inoculum only) are run to account for endogenous microbial activity. A reference substance (e.g., sodium benzoate) is tested in parallel to validate the procedure. [\[18\]](#)

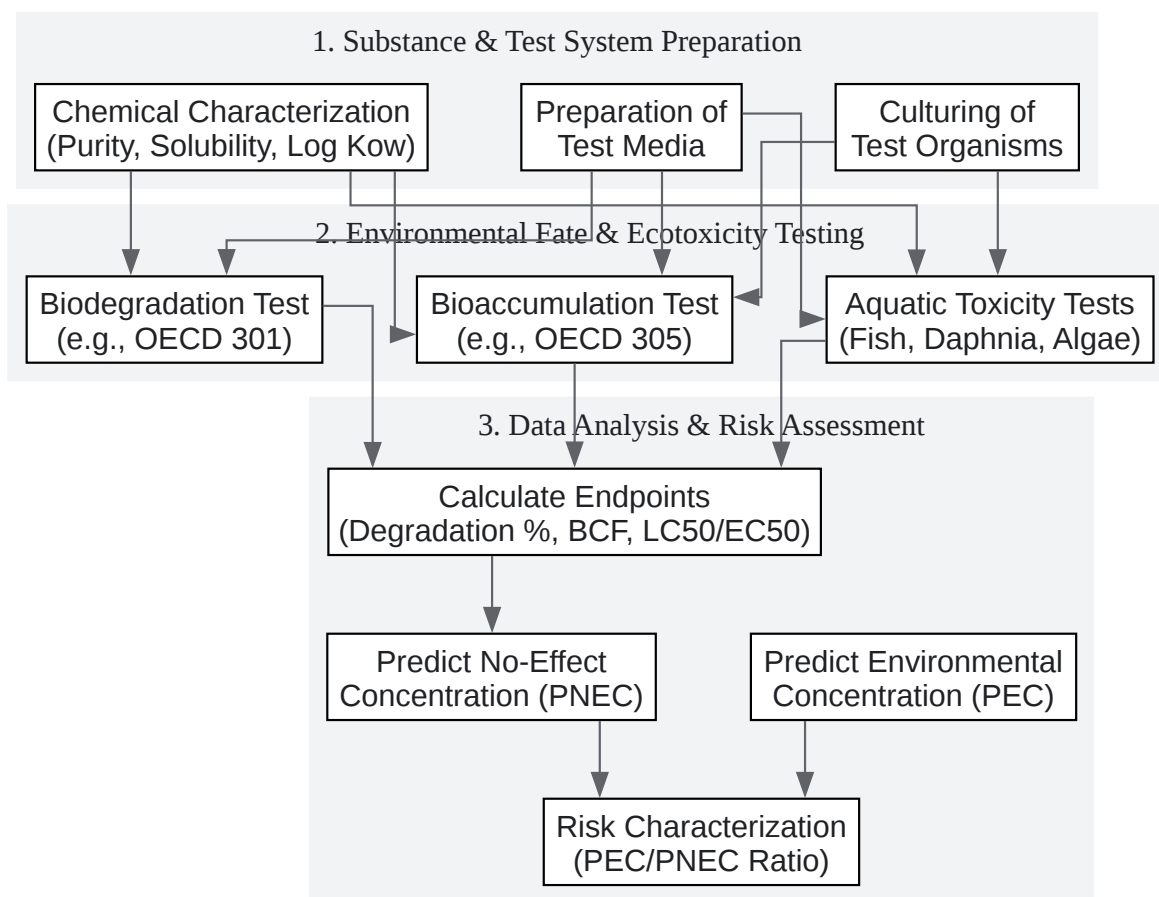
Aquatic Toxicity Testing: *Daphnia magna* Acute Immobilisation Test (OECD 202)

This test determines the acute toxicity of a substance to the freshwater invertebrate *Daphnia magna*.

- Principle: Young daphnids are exposed to the test substance at a range of concentrations for 48 hours.
- Endpoint: The primary endpoint is the EC50 (Median Effective Concentration), which is the concentration that immobilizes 50% of the daphnids after 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- Procedure:
 - A series of test solutions of different concentrations is prepared.
 - At least 20 daphnids (preferably less than 24 hours old), divided into at least four replicate groups, are exposed to each concentration.
 - A control group is maintained in water without the test substance.
 - The daphnids are incubated at $20 \pm 2^{\circ}\text{C}$ with a defined light-dark cycle.
 - The number of immobilized daphnids in each vessel is recorded at 24 and 48 hours.
 - The 48h-EC50 is calculated using appropriate statistical methods.

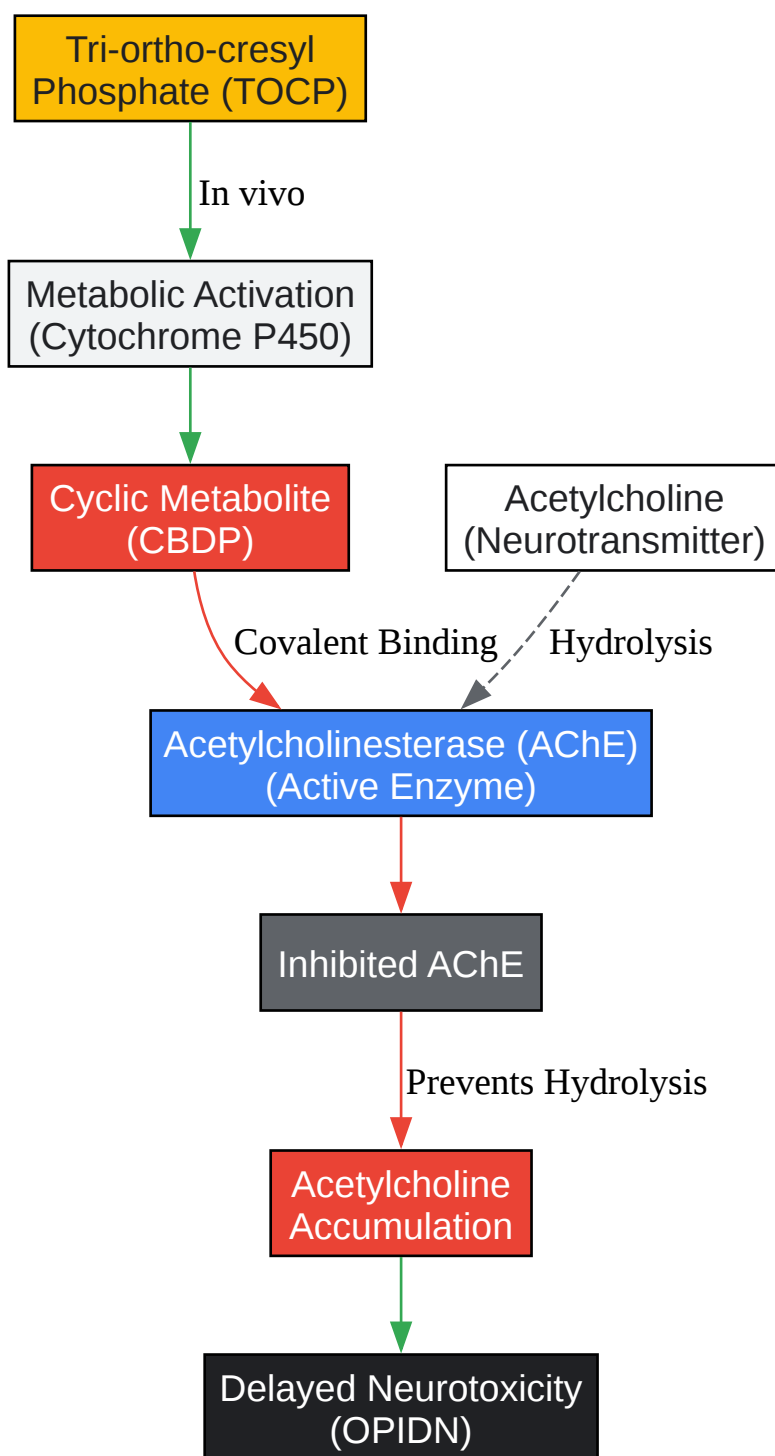
Diagrams and Workflows

Visual representations of experimental workflows and toxicological pathways can aid in understanding the complex processes involved in environmental risk assessment.



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Caption: General workflow for environmental impact assessment of plasticizers.



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Caption: Simplified pathway of TOCP-induced delayed neurotoxicity (OPIDN).

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